

5-Methylthiophene-2-sulfonyl chloride molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Methylthiophene-2-sulfonyl
chloride

Cat. No.: B1589963

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An In-Depth Technical Guide to **5-Methylthiophene-2-sulfonyl chloride**

Introduction

5-Methylthiophene-2-sulfonyl chloride is a pivotal heterocyclic building block in modern synthetic chemistry. Its unique combination of a thiophene nucleus and a highly reactive sulfonyl chloride functional group makes it an indispensable reagent for introducing the 5-methylthien-2-ylsulfonyl moiety into a diverse range of molecular architectures. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and applications, with a focus on its utility in the fields of medicinal chemistry and materials science. By synthesizing technical data with mechanistic insights, this document serves as a practical resource for professionals engaged in advanced chemical research and development.

Chemical Identity and Physicochemical Properties

5-Methylthiophene-2-sulfonyl chloride is a stable, solid organic compound at room temperature. The thiophene ring provides aromatic character, while the electron-withdrawing sulfonyl chloride group activates the sulfur atom for nucleophilic attack, defining the compound's primary mode of reactivity.

Structure and Identification

The molecular structure consists of a thiophene ring substituted with a methyl group at the 5-position and a sulfonyl chloride group at the 2-position.

Caption: Molecular Structure of **5-Methylthiophene-2-sulfonyl chloride**.

Quantitative Data Summary

The fundamental properties of **5-Methylthiophene-2-sulfonyl chloride** are summarized below for quick reference.

Property	Value	References
Molecular Formula	C ₅ H ₅ ClO ₂ S ₂	[1][2][3][4]
Molecular Weight	196.68 g/mol	[1][3]
CAS Number	55854-45-0	[4]
IUPAC Name	5-methylthiophene-2-sulfonyl chloride	[2]
Appearance	Solid	[3]
Canonical SMILES	<chem>Cc1ccc(s1)S(Cl)(=O)=O</chem>	[1]
InChI Key	QGRRHYGHGJEKP-UHFFFAOYSA-N	[1]

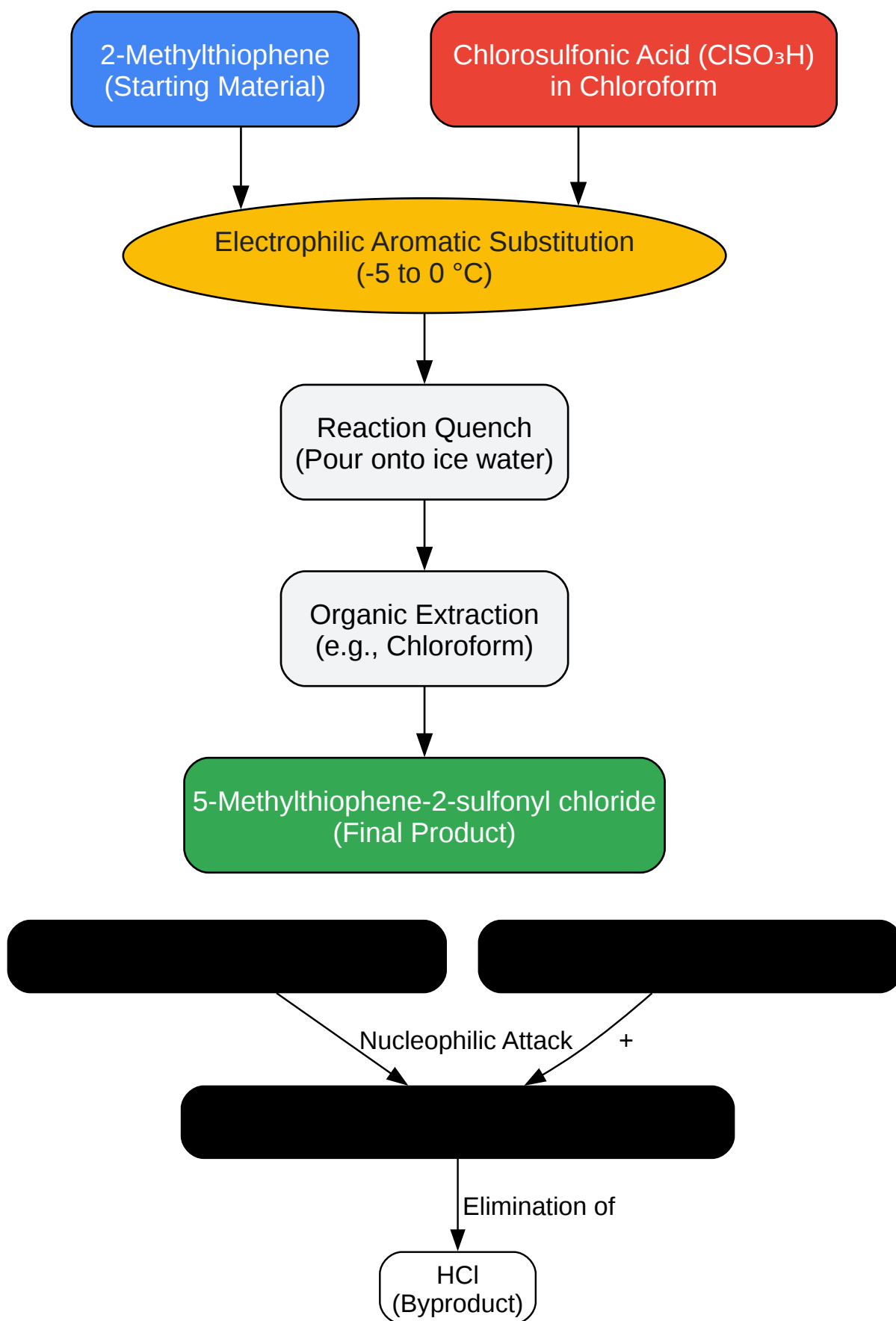
Synthesis and Purification

The primary and most direct industrial and laboratory-scale synthesis of **5-Methylthiophene-2-sulfonyl chloride** is achieved through the electrophilic aromatic substitution of 2-methylthiophene. The choice of the sulfonating agent and reaction conditions is critical to ensure high regioselectivity for substitution at the C2 position, which is electronically favored, and to prevent polysubstitution or degradation of the acid-sensitive thiophene ring.

Synthetic Workflow: Chlorosulfonation

The reaction involves the direct treatment of 2-methylthiophene with a potent chlorosulfonating agent, such as chlorosulfonic acid. The causality behind this choice lies in the high reactivity of

chlorosulfonic acid, which acts as a source of the electrophile, SO_2Cl^+ . The reaction is typically performed at low temperatures to control its exothermic nature and to minimize the formation of side products.



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Sources

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- To cite this document: BenchChem. [5-Methylthiophene-2-sulfonyl chloride molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589963#5-methylthiophene-2-sulfonyl-chloride-molecular-weight-and-formula]

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